

Technical Guide: Physicochemical Properties of 2-Bromo-3,5-dinitroaniline

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Compound of Interest

Compound Name: 2-Bromo-3,5-dinitroaniline

Cat. No.: B15421743

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Introduction

2-Bromo-3,5-dinitroaniline is a halogenated nitroaromatic compound. Due to the presence of nitro groups and a bromine atom on the aniline backbone, this molecule is of interest in various chemical and pharmaceutical research areas. Understanding its physicochemical properties, such as the melting point, is crucial for its synthesis, purification, and application in further research and development. This guide provides an in-depth look at the available data for **2-Bromo-3,5-dinitroaniline** and its isomers, along with a detailed experimental protocol for melting point determination.

Physicochemical Data

A thorough search of available scientific literature and chemical databases did not yield a specific melting point for **2-Bromo-3,5-dinitroaniline** (CAS Number: 116529-41-0). However, for the purpose of comparison and to provide a reference range for this class of compounds, the melting points of closely related isomers are presented in Table 1. It is imperative to note that these are distinct chemical entities and their properties will differ from those of **2-Bromo-3,5-dinitroaniline**.

Table 1: Melting Points of Brominated Dinitroaniline Isomers

Compound Name	CAS Number	Melting Point (°C)
2-Bromo-4,6-dinitroaniline	1817-73-8	151-153
2-Bromo-5-nitroaniline	10403-47-1	139-141 ^[1]

Experimental Protocol: Capillary Melting Point Determination

The determination of a substance's melting point is a fundamental analytical technique to assess its purity. The capillary method is a widely accepted and commonly used technique in research laboratories.

Principle

A small, powdered sample of the crystalline solid is packed into a thin-walled capillary tube. The tube is then heated at a controlled rate in a melting point apparatus. The temperature range over which the substance melts, from the first sign of liquid to the complete liquefaction of the solid, is recorded as the melting point range.

Apparatus and Materials

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Sample of **2-Bromo-3,5-dinitroaniline** (ensure it is dry)

Procedure

- Sample Preparation:
 - Place a small amount of the crystalline **2-Bromo-3,5-dinitroaniline** into a clean, dry mortar.

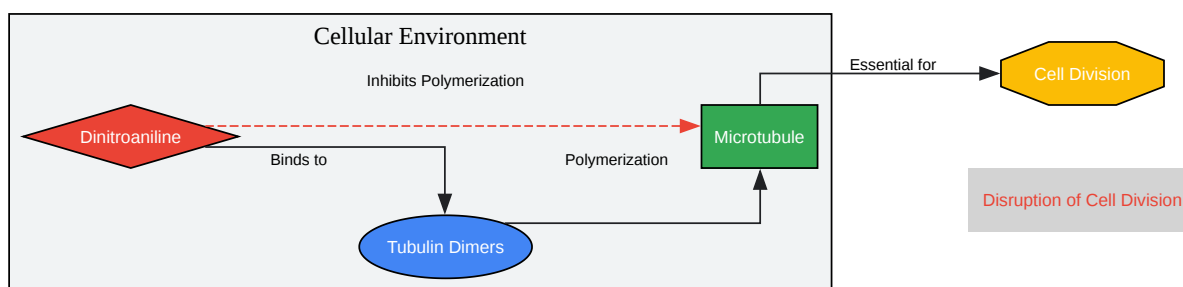
- Gently grind the sample into a fine powder using the pestle. This ensures uniform packing and heat transfer.
- Capillary Tube Packing:
 - Press the open end of a capillary tube into the powdered sample. A small amount of the solid will be forced into the tube.
 - Invert the tube and tap it gently on a hard surface to cause the powder to fall to the sealed end.
 - Repeat this process until a packed column of 2-3 mm in height is achieved at the bottom of the tube.
- Melting Point Measurement:
 - Insert the packed capillary tube into the sample holder of the melting point apparatus.
 - Set the heating rate to a rapid setting (e.g., 10-20°C per minute) to obtain an approximate melting point. This is a preliminary measurement.
 - Allow the apparatus to cool to at least 20°C below the approximate melting point.
 - Prepare a new capillary tube with the sample.
 - Set the heating rate to a slow and steady rate, typically 1-2°C per minute, starting from a temperature about 15-20°C below the approximate melting point.
 - Observe the sample through the magnifying eyepiece.
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Continue to observe and record the temperature at which the last solid crystal melts (the completion of melting).
 - The recorded range is the melting point of the substance.
- Purity Indication:

- A pure substance will typically have a sharp melting point range of 1-2°C.
- The presence of impurities will usually cause a depression and broadening of the melting point range.

Visualizations

Mechanism of Action for Dinitroaniline Herbicides

Dinitroanilines, the class of compounds to which **2-Bromo-3,5-dinitroaniline** belongs, are known to act as herbicides. Their primary mechanism of action involves the disruption of microtubule formation in plant cells, which is essential for cell division and growth.

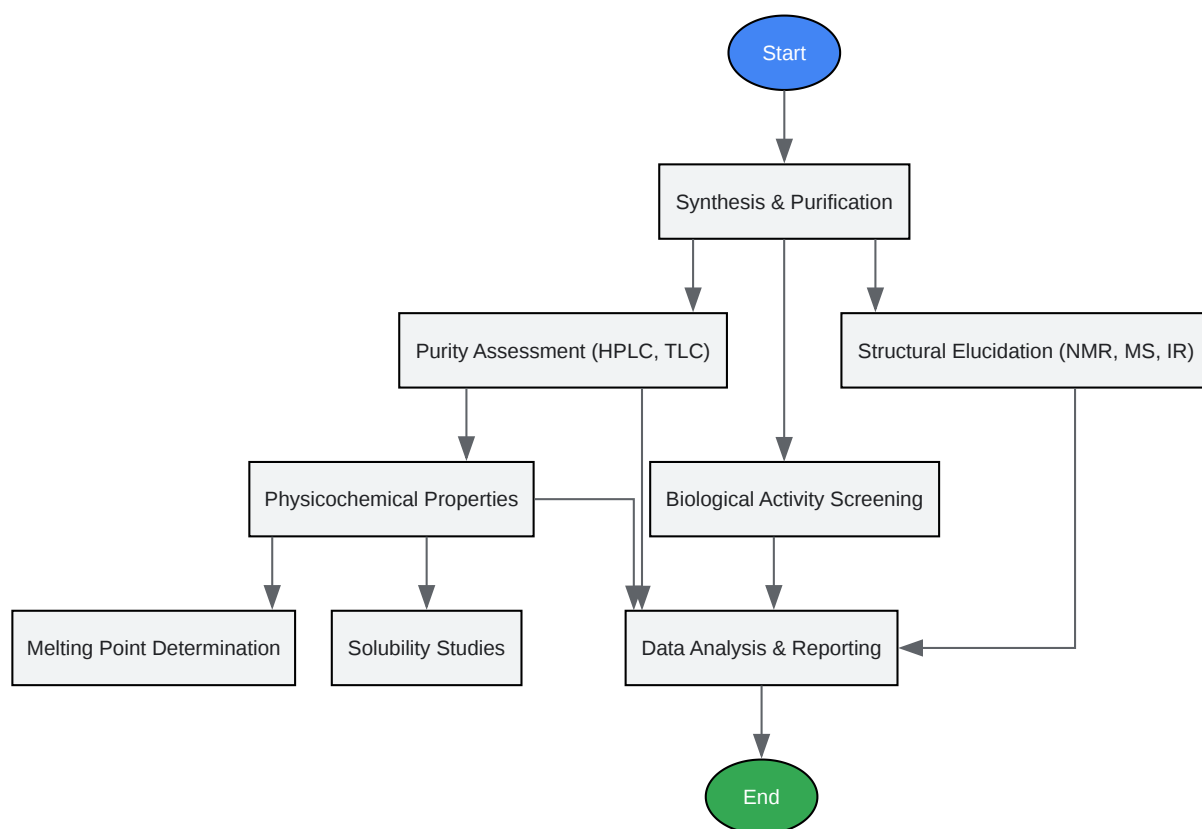


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Caption: Mechanism of dinitroaniline herbicide action.

Experimental Workflow for Chemical Compound Characterization

The following diagram illustrates a general workflow for the characterization of a newly synthesized or isolated chemical compound like **2-Bromo-3,5-dinitroaniline**.



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Caption: General workflow for chemical characterization.

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References

- 1. 2-Bromo-5-nitroaniline | CAS#:10403-47-1 | Chemsrsc [chemsrc.com]

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